

An In-depth Technical Guide to the Molecular Properties of Octatriacontane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octatriacontane

Cat. No.: B166382

[Get Quote](#)

This technical guide provides a detailed overview of the molecular formula and weight of **octatriacontane**, a long-chain saturated hydrocarbon. The information is intended for researchers, scientists, and professionals in drug development who may utilize long-chain alkanes in their work, such as in the formulation of drug delivery systems or as chemical standards.

Core Molecular Data

Octatriacontane is a straight-chain alkane consisting of 38 carbon atoms.^{[1][2]} Its fundamental properties, including its molecular formula and weight, are crucial for stoichiometric calculations, analytical characterization, and material science applications. These core data points are summarized below.

Property	Value
Molecular Formula	C ₃₈ H ₇₈ ^{[1][2][3][4][5]}
Molecular Weight	535.03 g/mol ^{[1][2][3][4][5]}
CAS Registry Number	7194-85-6 ^{[1][2][3][5]}
Synonym	n-Octatriacontane ^{[1][2][5]}

Methodologies for Determination of Molecular Formula and Weight

The molecular formula and weight of a well-defined compound like n-**octatriacontane** are established through a combination of structural knowledge and analytical verification.

1. Derivation of Molecular Formula: The molecular formula is derived from the compound's known structure. As a saturated acyclic alkane, **octatriacontane** follows the general formula C_nH_{2n+2} . For **octatriacontane**, 'n' is 38.

- Carbon atoms (n): 38
- Hydrogen atoms ($2n+2$): $2 * 38 + 2 = 78$
- Resulting Formula: $C_{38}H_{78}$

2. Calculation of Molecular Weight: The molecular weight is calculated from the molecular formula using the standard atomic weights of the constituent elements.

- Atomic weight of Carbon (C): ~ 12.011 u
- Atomic weight of Hydrogen (H): ~ 1.008 u
- Molecular Weight Calculation: $(38 * 12.011) + (78 * 1.008) \approx 535.03$ g/mol

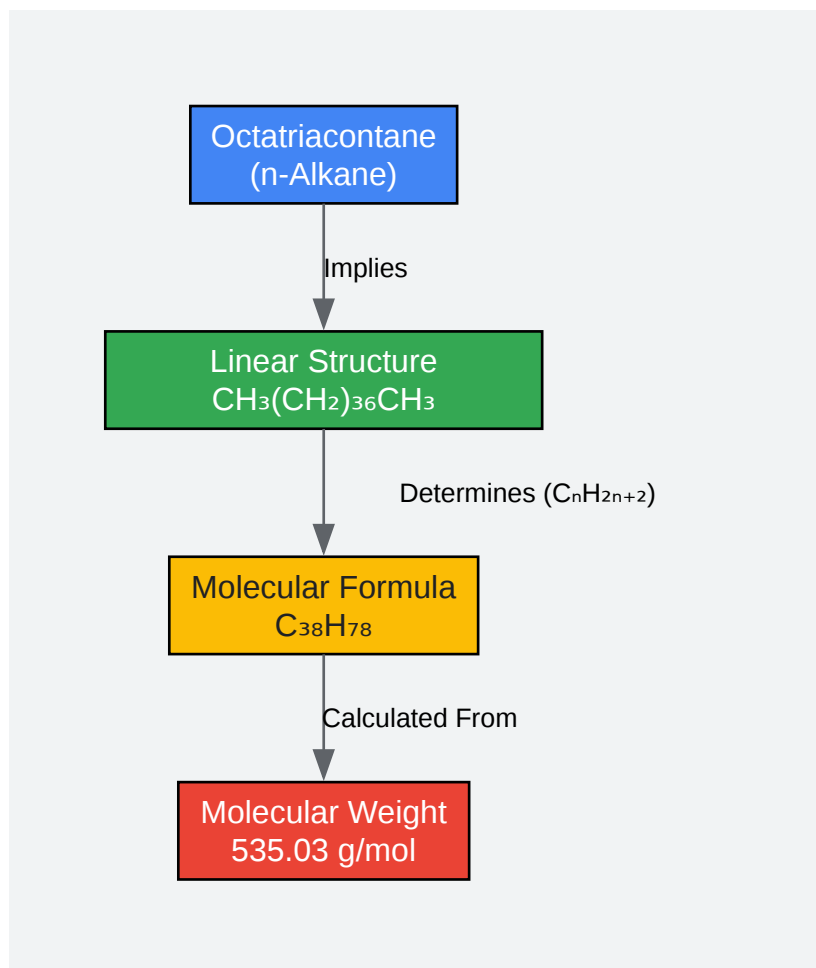
3. Experimental Verification Protocol: Mass Spectrometry Mass spectrometry is a primary analytical technique used to confirm the molecular weight of a compound.

- Principle: The technique involves ionizing the molecule and then separating the resulting ions based on their mass-to-charge (m/z) ratio.
- Methodology:
 - Sample Introduction: A small, pure sample of **octatriacontane** is introduced into the mass spectrometer.

- Ionization: The sample is vaporized and then ionized using a method such as Electron Ionization (EI) or Chemical Ionization (CI). EI involves bombarding the molecules with a high-energy electron beam, which ejects an electron to form a molecular ion (M^+).
- Acceleration: The newly formed ions are accelerated by an electric field to give them uniform kinetic energy.
- Deflection/Separation: The ions then travel through a magnetic field, which deflects them. The degree of deflection is inversely proportional to the ion's mass-to-charge ratio. Lighter ions are deflected more than heavier ones.
- Detection: A detector measures the abundance of ions at each m/z ratio. For **octatriacontane**, the molecular ion peak (M^+) would be detected at an m/z value corresponding to its molecular weight, approximately 534.6 (representing the monoisotopic mass), thereby confirming the calculated value.

Conceptual Relationship Diagram

The following diagram illustrates the logical flow from the chemical name and structure to the derivation of its molecular formula and weight.



[Click to download full resolution via product page](#)

Caption: Logical derivation of **octatriacontane**'s molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. parchem.com [parchem.com]
- 2. larodan.com [larodan.com]
- 3. Octatriacontane | C₃₈H₇₈ | CID 23599 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Properties of Octatriacontane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166382#octatriacontane-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com